

Eupahualin C: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Eupahualin C

Cat. No.: B593240

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CAS Number: 108525-39-9

This technical guide provides a comprehensive overview of the chemical properties, biological activity, and relevant experimental protocols for **Eupahualin C**, a sesquiterpene lactone of interest to researchers in drug discovery and development.

Chemical and Physical Properties

Eupahualin C is a natural product isolated from the plant *Eupatorium hualienense*. Its fundamental properties are summarized below. While experimental data for some physical properties are not readily available in published literature, predicted values provide useful estimates.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₄ O ₆	N/A
Molecular Weight	360.406 g/mol	N/A
IUPAC Name	2-Butenoic acid, 4-hydroxy-2-methyl-, (3aR,4R,6E,10E,11aR)-6-formyl-2,3,3a,4,5,8,9,11a-octahydro-10-methyl-3-methylene-2-oxocyclodeca[b]furan-4-yl ester, (2E)-	N/A
Predicted Boiling Point	581.8 ± 50.0 °C	N/A
Predicted Density	1.21 ± 0.1 g/cm ³	N/A
Predicted Flash Point	205.4 ± 23.6 °C	N/A
Predicted Refractive Index	1.551	N/A

Biological Activity

Eupahualin C has demonstrated cytotoxic effects against human cancer cell lines, specifically:

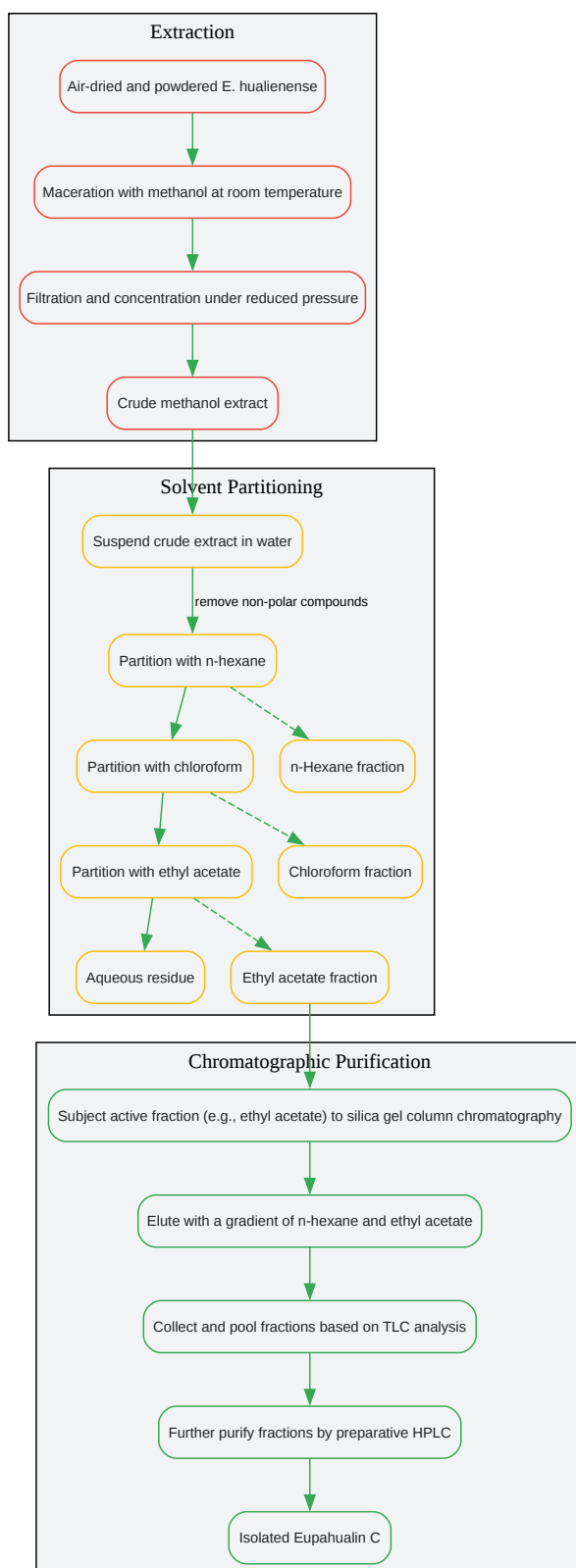
- Human chronic myelogenous leukemia (K562)
- Human bone cancer (U2OS)

The primary mechanism of its anti-cancer activity is suggested to be the induction of apoptosis.

Experimental Protocols

Extraction and Isolation of Eupahualin C from Eupatorium hualienense

The following is a general protocol for the extraction and isolation of sesquiterpene lactones from Eupatorium species, which can be adapted for **Eupahualin C**.

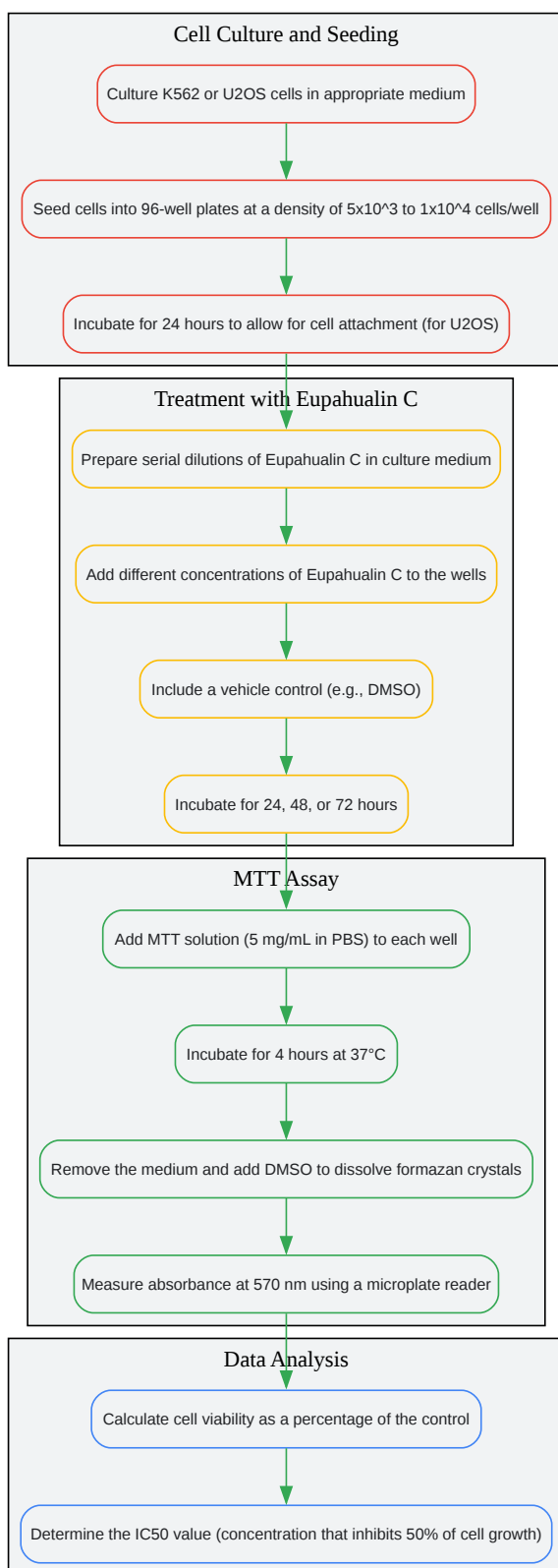


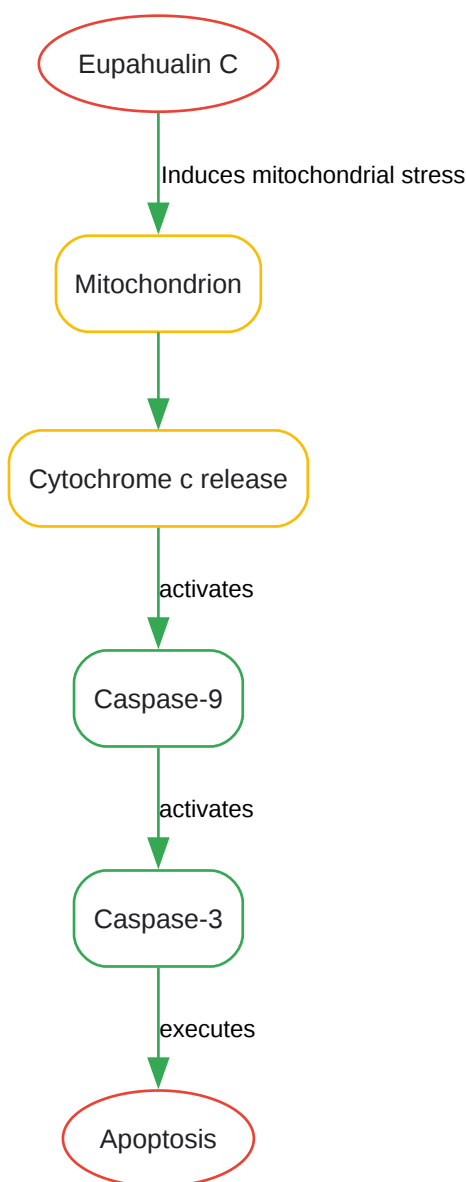
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Caption: General workflow for the extraction and isolation of **Eupahualin C**.

Cytotoxicity Assay (MTT Assay)

The 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay is a colorimetric assay for assessing cell metabolic activity and can be used to determine the cytotoxic effects of **Eupahualin C** on K562 and U2OS cells.





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